

# Application Notes and Protocols: Xanthan Gum in Enhanced Oil Recovery

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Compound of Interest		
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This document provides a comprehensive overview of the application of **xanthan gum** in Enhanced Oil Recovery (EOR) processes. It includes detailed experimental protocols, quantitative data summaries, and visual representations of key workflows and mechanisms.

**Xanthan gum**, a high-molecular-weight biopolymer produced by the fermentation of Xanthomonas campestris, has garnered significant attention in the oil and gas industry as a viable and environmentally friendly alternative to synthetic polymers for EOR.[1][2] Its unique rheological properties, including high viscosity at low concentrations, shear-thinning behavior, and notable stability in harsh reservoir conditions, make it an effective agent for improving sweep efficiency and mobilizing residual oil.[1][3]

## **Mechanism of Action**

In polymer flooding, a prominent EOR technique, **xanthan gum** is dissolved in injection water to increase its viscosity. This elevated viscosity helps to control the mobility of the displacing fluid, creating a more stable flood front and preventing the formation of viscous fingers that bypass significant portions of the reservoir.[4][5] By improving the mobility ratio between the injected fluid and the displaced oil, **xanthan gum** enhances both the displacement and sweep efficiencies, leading to a greater overall oil recovery.[4][6]

# **Quantitative Data Summary**



The effectiveness of **xanthan gum** in EOR is highly dependent on its concentration, the salinity of the brine, and the reservoir temperature. The following tables summarize key quantitative data from various studies.

Table 1: Rheological Properties of Xanthan Gum Solutions

Concentration (ppm)	Salinity (wt% NaCl)	Temperature (°C)	Viscosity (mPa·s) at a specific shear rate	Reference
1500	3	25	578 (at 0.1 s <sup>-1</sup> )	[3]
1500	3	50	205 (at 0.1 s <sup>-1</sup> )	[3]
1500	3	25	63.5 (at 10 s <sup>-1</sup> )	[3]
1500	3	50	44 (at 10 s <sup>-1</sup> )	[3]
1500 - 8000	3	Not Specified	Viscosity increases with concentration	[4]
500	1, 2, 3	80	Viscosity decreases as brine concentration increases	[7]
1000, 1500, 2000	3.5, 10, 15, 20 (g/L)	Room Temp	Viscosity increases with polymer concentration	[8]

Table 2: Enhanced Oil Recovery Performance of Xanthan Gum



Polymer	Concentrati on	Salinity	Rock Type	Incremental Oil Recovery (%)	Reference
Xanthan Gum	Not Specified	Not Specified	Sandstone & Carbonate	38% and 67% increase in recovery for two salinity levels	[9]
Modified Xanthan Gum (MXG)	Not Specified	30 g/L NaCl & Reservoir Water	Not Specified	25% (7% higher than unmodified Xanthan Gum)	[10]
Xanthan Gum	1500 ppm	3% NaCl	Sandstone	13.93% of Initial Oil in Place (IOIP) as tertiary oil	[3]
Modified Xanthan Gum (Xanthan Acrylate)	1500 ppm	3% NaCl	Sandstone	19.21% of IOIP as tertiary oil	[3]
Xanthan Gum	Not Specified	3% NaCl	Sandstone	6.6% of residual oil	[5]
Xanthan Gum with Silica Nanoparticles	Not Specified	3% NaCl	Sandstone	13% of residual oil	[5]

# Experimental Protocols Preparation of Xanthan Gum Solution

A standardized protocol for the preparation of **xanthan gum** solutions is crucial for reproducible results.



#### Materials:

- Xanthan gum powder
- Distilled water or brine of desired salinity
- Magnetic stirrer and stir bar
- Beaker or flask
- · Weighing scale

#### Protocol:

- Weigh the required amount of xanthan gum powder based on the desired final concentration (e.g., 1500 ppm = 1.5 g/L).
- Measure the corresponding volume of distilled water or brine.
- While continuously stirring the solvent at a moderate speed with a magnetic stirrer, slowly
  add the xanthan gum powder to the vortex of the liquid to prevent the formation of
  agglomerates.
- Continue stirring for a minimum of 24 hours at room temperature to ensure complete hydration and dissolution of the polymer.[4]
- Visually inspect the solution for any undissolved particles or "fish eyes." If present, continue stirring until a homogenous solution is obtained.

## **Rheological Characterization**

The viscosity and shear-thinning behavior of the **xanthan gum** solution are critical parameters.

#### Equipment:

Rotational rheometer with appropriate geometry (e.g., cone-plate or Couette)

#### Protocol:



- Calibrate the rheometer according to the manufacturer's instructions.
- Load the prepared xanthan gum solution into the rheometer, ensuring no air bubbles are trapped.
- Set the desired temperature for the measurement.
- Perform a steady shear rate sweep, typically from a low shear rate (e.g., 0.1 s<sup>-1</sup>) to a high shear rate (e.g., 1000 s<sup>-1</sup>), to determine the viscosity profile.[7]
- Record the viscosity as a function of the shear rate.
- The non-Newtonian behavior can be characterized using models such as the Power Law or Herschel-Bulkley.[11][12]

## **Core Flooding Test for EOR Evaluation**

Core flooding experiments simulate the displacement process in a reservoir rock sample.

Materials and Equipment:

- · Core holder
- Sandstone or carbonate core plugs[7][9]
- High-pressure syringe pump (e.g., ISCO pump)[7]
- Crude oil
- Brine solution
- Prepared xanthan gum solution
- Fraction collector
- Pressure transducers
- Oven



#### Protocol:

- Core Preparation:
  - Clean the core plug using solvents like toluene and acetone in a Soxhlet extractor to remove any residual hydrocarbons and salts.[7]
  - Dry the core in an oven at approximately 100°C for 24 hours.
  - Measure the dry weight and dimensions of the core.
- Saturation:
  - Saturate the core with brine of a known concentration (e.g., 3.0 wt%).[7]
  - Inject crude oil into the core until connate water saturation is reached.
  - Age the oil-saturated core for a period (e.g., 24 hours) to allow for fluid distribution and rock-fluid interactions to equilibrate.[7]
- Water Flooding (Secondary Recovery):
  - Inject brine into the core at a constant flow rate (e.g., 0.5 ml/min) until oil production ceases.[7] This simulates secondary recovery.
- Polymer Flooding (Tertiary Recovery):
  - Inject the prepared xanthan gum solution into the core at the same constant flow rate.
  - Collect the effluent in a fraction collector and measure the volume of oil and water produced.
  - Continue the polymer flood until no more oil is recovered.
- Data Analysis:
  - Calculate the initial oil in place (IOIP), the oil recovered during water flooding, and the incremental oil recovered during polymer flooding.



• The displacement efficiency is calculated by dividing the volume of displaced oil by the initial volume of oil.[5]

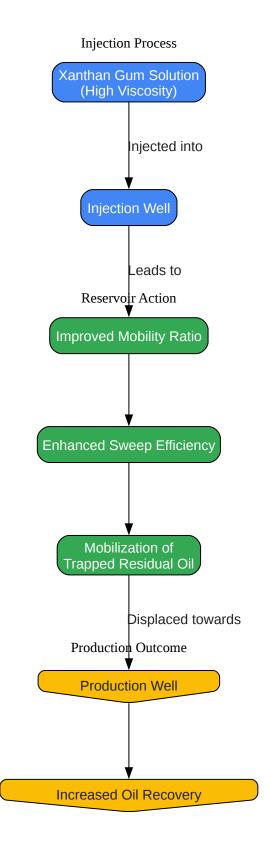
## **Visualizations**



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Caption: Experimental workflow for evaluating EOR performance of xanthan gum.





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Caption: Mechanism of xanthan gum in enhancing oil recovery.



## **Modifications and Future Directions**

While **xanthan gum** is effective, its performance can be limited in high-temperature and high-salinity reservoirs.[9][10] Research is ongoing to enhance its properties through chemical modifications, such as grafting with other polymers like acrylic acid to form xanthan acrylate, which has shown improved viscosity and thermal stability.[3] Another promising area is the development of hydrophobic associative **xanthan gum**, which exhibits superior temperature and salt resistance.[10] Furthermore, the addition of nanoparticles, such as silica, to **xanthan gum** solutions has been shown to significantly boost oil recovery.[5][13] These advancements are paving the way for the broader application of **xanthan gum** in a wider range of challenging reservoir conditions.[9]

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